

Synthesis of 2-Cyanoacetamide from Ethyl Cyanoacetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Cyanoacetamide

Cat. No.: B1669375

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This technical guide provides a comprehensive overview of the synthesis of **2-cyanoacetamide** from ethyl cyanoacetate, a critical reaction in the production of various pharmaceutical intermediates and other fine chemicals. This document outlines detailed experimental protocols, presents key quantitative data in a structured format, and includes visualizations of the reaction pathway and experimental workflow to facilitate understanding and replication.

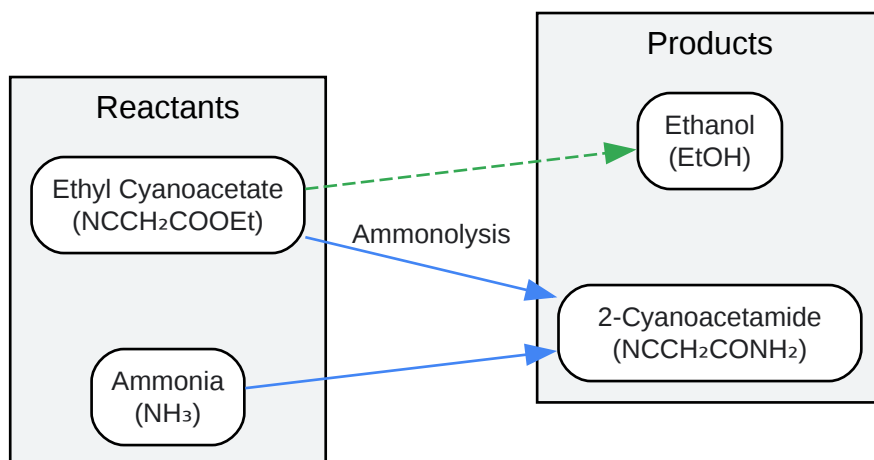
Introduction

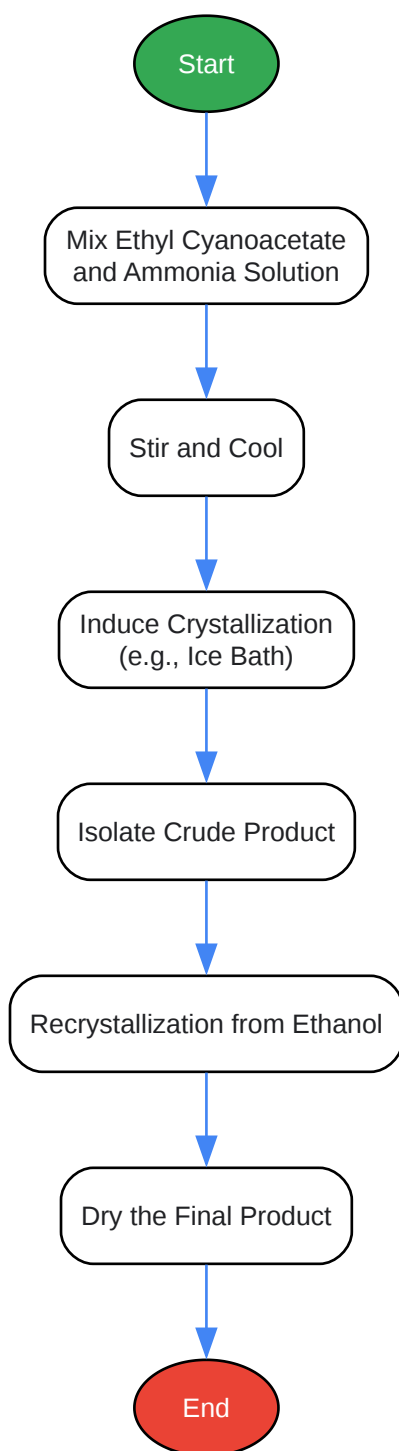
2-Cyanoacetamide is a versatile organic compound characterized by an acetic amide backbone with a nitrile functional group.^[1] Its importance is underscored by its wide application in the synthesis of malononitrile, its use in electroplating solutions, and its role as a building block for complex molecular frameworks, pharmaceutical intermediates, and fluorescent materials.^[2] The synthesis from ethyl cyanoacetate via ammonolysis is a common and effective method, which will be the focus of this guide.^[3] This process involves the nucleophilic attack of ammonia on the ester carbonyl group of ethyl cyanoacetate, leading to the formation of **2-cyanoacetamide** and ethanol as a byproduct.

Reaction Mechanism and Experimental Workflow

The synthesis of **2-cyanoacetamide** from ethyl cyanoacetate proceeds through the ammonolysis of an ester. The general workflow involves the reaction of ethyl cyanoacetate with

a source of ammonia, followed by precipitation, filtration, and purification of the final product.





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References

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